

# Application Notes and Protocols for Tefzel® (ETFE) in Cryogenic Research

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## Compound of Interest

Compound Name: Tefzel

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These application notes provide a comprehensive overview of the use of **Tefzel®** (ETFE), a robust fluoropolymer, in cryogenic research. Its unique combination of mechanical toughness, chemical inertness, and retention of properties at extremely low temperatures makes it a suitable material for a variety of demanding applications.

## Introduction to Tefzel® in Cryogenics

**Tefzel®**, a copolymer of ethylene and tetrafluoroethylene (ETFE), is a high-performance thermoplastic renowned for its exceptional durability over a wide temperature range.[1] While its applications at elevated temperatures are well-documented, its performance in cryogenic environments is of significant interest to researchers working with liquefied gases and preserving biological samples. Useful properties of **Tefzel®** are retained at cryogenic temperatures, making it a reliable choice for components in cryogenic systems.[2] Its continuous service temperature ranges from as low as -185°C (-300°F) to +150°C (+300°F).[1] [3]

## Key Properties at Cryogenic Temperatures

**Tefzel®** maintains its mechanical integrity and other critical properties at the extremely low temperatures required for cryogenic research. As the temperature decreases, the tensile strength of ETFE film shows a nearly linear increase, while the breaking elongation sees a nearly linear decrease.[4]

## Data Presentation: Mechanical Properties of Tefzel® (ETFE)

The following tables summarize the available quantitative data for the mechanical properties of **Tefzel®** at ambient and cryogenic temperatures.

Table 1: Mechanical Properties of **Tefzel®** (ETFE) at Ambient Temperature (23°C / 73°F)

Property	Test Method	Typical Value
Tensile Strength	ASTM D638	42 MPa (6100 psi)[5]
Tensile Elongation at Break	ASTM D638	300%[5]
Flexural Modulus	ASTM D790	1000 MPa (145,000 psi)[5]
Notched Izod Impact Strength	ASTM D256	No Break[5]
Hardness (Shore D)	ASTM D2240	D67[5]

Table 2: Mechanical Properties of ETFE Film at Cryogenic Temperatures

Temperature	Tensile Strength (MPa)	Elongation at Break (%)	Test Condition
20°C (68°F)	~45	~350	Uniaxial Tensile Test[4]
0°C (32°F)	~55	~300	Uniaxial Tensile Test[4]
-20°C (-4°F)	~65	~250	Uniaxial Tensile Test[4]
-40°C (-40°F)	~75	~200	Uniaxial Tensile Test[4]
-60°C (-76°F)	~85	~150	Uniaxial Tensile Test[4]
-80°C (-112°F)	~95	~100	Uniaxial Tensile Test[4]
-100°C (-148°F)	~105	~80	Uniaxial Tensile Test[4]
-196°C (-320°F)	> PCTFE, < PET & PI	More stable than PFA & FEP	Immersion in Liquid Nitrogen (77K)[6]

Note: Data for specific cryogenic temperatures can vary based on the grade of **Tefzel®** and the specific test conditions.

## Applications in Cryogenic Research

The robust properties of **Tefzel®** at low temperatures make it suitable for a range of applications:

- **Cryogenic Sample Storage:** **Tefzel®** films and containers can be used for the short-term and long-term storage of biological samples and pharmaceuticals at cryogenic temperatures due to their low permeability and chemical inertness.

- **Tubing and Fluid Handling:** **Tefzel®** tubing is used for the transfer of cryogenic liquids and gases, such as liquid nitrogen, due to its flexibility, which is retained at low temperatures, and its resistance to chemical attack.
- **Seals, Gaskets, and Linings:** The material's ability to maintain a seal at cryogenic temperatures makes it ideal for gaskets, O-rings, and liners in cryogenic equipment like dewars, cryostats, and valve bodies.
- **Wire and Cable Insulation:** In cryogenic instrumentation and equipment, **Tefzel®** serves as a reliable electrical insulator for wires and cables, maintaining its dielectric properties and mechanical strength.
- **Aerospace Components:** The aerospace industry utilizes **Tefzel®** for various components in cryogenic fuel systems and instrumentation due to its lightweight nature and performance under extreme temperature fluctuations.

## Experimental Protocols

The following are detailed methodologies for key experiments and procedures involving **Tefzel®** in a cryogenic research setting.

### Protocol 1: Cryogenic Mechanical Testing of Tefzel® Components

**Objective:** To determine the mechanical properties (e.g., tensile strength, flexibility) of a **Tefzel®** component at a specific cryogenic temperature (e.g., -196°C).

**Materials:**

- **Tefzel®** test specimen (e.g., film, molded part)
- Universal Testing Machine (UTM) with a cryogenic environmental chamber or a custom fixture for testing in liquid nitrogen.<sup>[7]</sup>
- Liquid Nitrogen (LN2)
- Appropriate personal protective equipment (PPE): cryogenic gloves, face shield, lab coat.

#### Procedure:

- **Specimen Preparation:** Prepare the **Tefzel®** specimens according to the relevant ASTM or ISO standard for the desired test (e.g., ASTM D638 for tensile properties).
- **Pre-cooling the Fixture:** If using a custom fixture for LN2 immersion, slowly pour liquid nitrogen into the fixture until it reaches a stable cryogenic temperature, indicated by a reduction in the rate of LN2 evaporation.<sup>[7]</sup>
- **Specimen Equilibration:** Place the **Tefzel®** specimen inside the cryogenic chamber or submerge it in the liquid nitrogen-filled fixture. Allow the specimen's temperature to equilibrate with the cryogenic environment.
- **Mechanical Testing:** Conduct the mechanical test (e.g., three-point bending, compression) using the UTM, ensuring the specimen remains at the target cryogenic temperature throughout the test.<sup>[7]</sup> For tensile testing of films, specialized grips may be required to prevent slippage at low temperatures.
- **Data Acquisition:** Record the load-displacement data to determine the relevant mechanical properties.
- **Post-Test Analysis:** Carefully remove the fractured specimen from the test setup after it has returned to a safe handling temperature. Analyze the fracture surface for signs of brittle or ductile failure.

## Protocol 2: Handling and Installation of Tefzel® Tubing for Cryogenic Fluid Transfer

**Objective:** To safely transfer a cryogenic fluid (e.g., liquid nitrogen) using **Tefzel®** tubing.

#### Materials:

- **Tefzel®** (ETFE) tubing of the appropriate diameter and wall thickness for the application.
- Cryogenic fluid source (e.g., liquid nitrogen dewar).
- Receiving vessel.

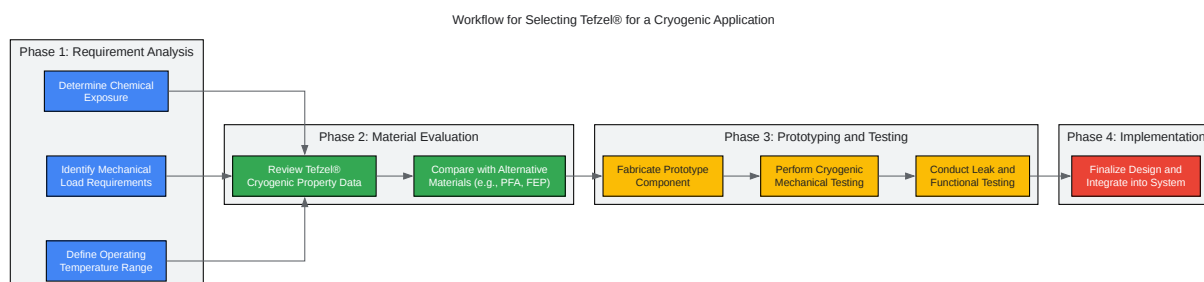
- Appropriate fittings and connectors compatible with both the tubing and the cryogenic equipment.
- PPE: cryogenic gloves, face shield, lab coat.

#### Procedure:

- Inspection: Before use, visually inspect the **Tefzel®** tubing for any cracks, kinks, or other signs of damage.
- Cutting and Fitting: Cut the tubing to the desired length using a sharp, clean blade to ensure a square-cut end. Attach the appropriate fittings according to the manufacturer's instructions. Ensure a secure and leak-tight connection.
- Purging (if required): For applications sensitive to moisture or air, purge the tubing with a dry, inert gas (e.g., nitrogen gas) before introducing the cryogenic fluid.
- Pre-cooling: Slowly introduce the cryogenic fluid into the tubing. This gradual cooling minimizes thermal shock to the material. You will observe boiling and outgassing as the tubing cools down.
- Fluid Transfer: Once the tubing has reached thermal equilibrium with the cryogenic fluid (indicated by a significant reduction in boiling), proceed with the fluid transfer at a controlled rate.
- Post-Transfer: After the transfer is complete, safely disconnect the tubing. Be aware that the tubing will remain at a very low temperature for some time. Allow it to warm up to ambient temperature in a well-ventilated area before storage.
- Leak Testing (for critical applications): For systems requiring high integrity, a leak test can be performed. This can range from a simple bubble test under low pressure to more sensitive methods like a helium mass spectrometer test for high-vacuum applications.[8]

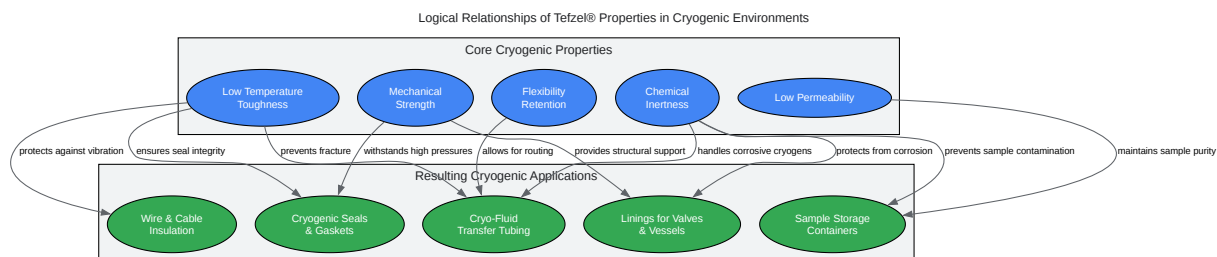
## Visualizations

The following diagrams illustrate key workflows and relationships relevant to the application of **Tefzel®** in cryogenic research.



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Caption: Workflow for selecting **Tefzel®** for a cryogenic application.



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Caption: Logical relationships of **Tefzel®** properties in cryogenic environments.

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